

Proper Disposal Procedures for HAMNO (NSC111847)

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Compound of Interest

Compound Name: HAMNO

Cat. No.: B1672936

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This document provides essential safety and logistical information for the proper disposal of **HAMNO** (NSC111847), a novel protein interaction inhibitor of replication protein A (RPA).[1] The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Safety and Handling Summary

Prior to disposal, it is crucial to understand the hazards associated with **HAMNO**. It is harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[2] Adherence to proper personal protective equipment (PPE) and handling procedures is mandatory.

| Hazard Category | GHS Classification | Precautionary Statement |
|-------------------------------|--|---|
| Acute Toxicity | Oral (Category 4) | H302: Harmful if swallowed.[2] |
| Aquatic Toxicity | Acute (Category 1), Chronic (Category 1) | H410: Very toxic to aquatic life with long lasting effects.[2] |
| Handling | - | P264: Wash skin thoroughly after handling.[2] |
| - | P270: Do not eat, drink or smoke when using this product.[2] | |
| - | P273: Avoid release to the environment.[2] | |
| Personal Protective Equipment | - | Safety goggles with side-shields, protective gloves, impervious clothing, and a suitable respirator.[2] |

Step-by-Step Disposal Protocol

The primary directive for the disposal of **HAMNO** is to entrust it to an approved waste disposal plant.[2] The following steps outline the procedure for preparing **HAMNO** waste for collection by a certified hazardous waste management service.

1. Personal Protective Equipment (PPE) Confirmation:

- Ensure you are wearing the appropriate PPE before handling **HAMNO** waste. This includes safety goggles with side-shields, chemical-resistant gloves (e.g., nitrile), and a lab coat. A respirator should be used if there is a risk of aerosol formation.[2]

2. Waste Segregation:

- Collect all **HAMNO**-contaminated materials in a dedicated, properly labeled hazardous waste container.
- This includes:

- Unused or expired **HAMNO** solid powder or solutions.
- Contaminated consumables such as pipette tips, tubes, and flasks.
- Contaminated PPE (gloves, etc.).
- Do not mix **HAMNO** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management guidelines.

3. Container Management:

- Use a container that is compatible with the chemical nature of the waste. The container must have a secure, tight-fitting lid to prevent leaks or spills.[\[2\]](#)
- Label the waste container clearly with "Hazardous Waste," the full chemical name "**HAMNO** (NSC111847)," and the appropriate hazard pictograms (e.g., harmful, environmentally hazardous).

4. Handling Spills:

- In the event of a spill, collect the spillage immediately.[\[2\]](#)
- For solid spills, carefully sweep or scoop the material to avoid dust generation and place it in the designated hazardous waste container.
- For liquid spills, use an appropriate absorbent material, and then place the contaminated absorbent into the hazardous waste container.
- Avoid allowing the product to enter drains, water courses, or the soil.[\[2\]](#)

5. Storage Pending Disposal:

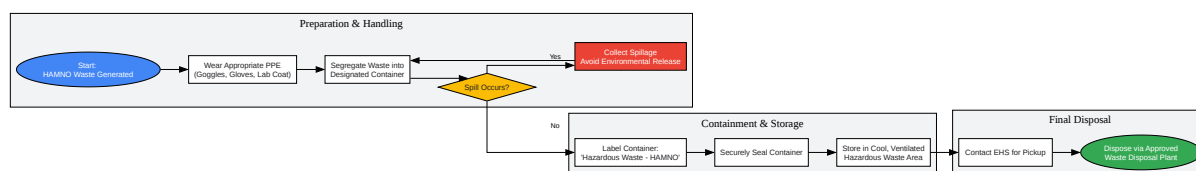
- Store the sealed hazardous waste container in a cool, well-ventilated area designated for hazardous waste storage.[\[2\]](#)
- Keep the container away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[\[2\]](#)

6. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or the designated hazardous waste management provider to schedule a pickup.
- Follow all institutional and local regulations for the final disposal of the hazardous waste container. The ultimate disposal method must be carried out by an approved waste disposal plant.[2]

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **HAMNO**.



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